

An In-depth Technical Guide on the Physical Properties of 2-Methoxybenzyl Alcohol

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Compound of Interest

Compound Name: *2-Methoxybenzyl alcohol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Methoxybenzyl alcohol** (CAS No. 612-16-8), a key intermediate in various organic synthesis applications, including pharmaceuticals and fragrances.^[1] This document collates quantitative data from various sources, outlines standardized experimental protocols for their determination, and presents a logical workflow for its synthesis.

Core Physical and Chemical Properties

2-Methoxybenzyl alcohol, also known as o-anisyl alcohol, is a clear, colorless to pale yellow liquid.^{[1][2]} Its molecular and physical characteristics are crucial for its application in chemical synthesis and product formulation.

Table 1: Quantitative Physical Properties of **2-Methoxybenzyl Alcohol**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ O ₂	[1]
Molecular Weight	138.16 g/mol	[3][4]
Appearance	Clear colorless to pale yellow liquid	[1][2]
Boiling Point	248-250 °C (at 760 mmHg)	[1][5][6]
Density	1.039 g/mL at 25 °C	[5][6]
Refractive Index (n _{20/D})	1.547	[5][6]
Flash Point	110 °C (230 °F) - closed cup	[6]
Vapor Pressure	0.00429 mmHg	[3]
Solubility	Not miscible or difficult to mix in water. Soluble in ethanol.	[5]

Experimental Protocols for Property Determination

The following sections detail standardized methodologies for measuring the key physical properties of liquid compounds like **2-Methoxybenzyl alcohol**. These protocols are generalized and represent common laboratory practices.

1. Determination of Boiling Point (Thiele Tube Method)

The boiling point is a fundamental physical property indicating the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating mantle or Bunsen burner, and heat-transfer fluid (e.g., paraffin oil).
- Procedure:
 - A small amount of **2-Methoxybenzyl alcohol** (a few mL) is placed into the small test tube.
 - The capillary tube is placed inside the test tube with its open end downwards.

- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is placed in a Thiele tube containing paraffin oil, ensuring the heat-transfer fluid is above the level of the sample but below the opening of the test tube.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, air trapped in the capillary tube will bubble out. The heating is continued until a steady stream of bubbles emerges.
- The heat is then removed. The temperature at which the liquid begins to be drawn into the capillary tube is recorded as the boiling point.

2. Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass of a substance per unit volume.

- Apparatus: A pycnometer (for high precision) or a graduated cylinder, and an analytical balance.
- Procedure (using a graduated cylinder):
 - The mass of a clean, dry graduated cylinder is measured and recorded.
 - A specific volume of **2-Methoxybenzyl alcohol** (e.g., 10 mL) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
 - The mass of the graduated cylinder containing the liquid is measured.
 - The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
 - The density is calculated by dividing the mass of the liquid by its volume.

3. Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how light propagates through a substance and is a useful indicator of purity.

- Apparatus: Abbe refractometer, a light source (typically a sodium lamp for the D-line), and a constant temperature water bath.
- Procedure:
 - The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
 - The prism surfaces of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
 - A few drops of **2-Methoxybenzyl alcohol** are placed on the lower prism.
 - The prisms are closed and locked.
 - The light source is positioned to illuminate the prisms.
 - While looking through the eyepiece, the coarse and fine adjustment knobs are turned until the field of view is divided into a light and a dark section.
 - The chromaticity adjustment is used to eliminate any color fringe at the borderline, making the dividing line sharp.
 - The borderline is centered on the crosshairs of the eyepiece.
 - The refractive index is read from the instrument's scale. The temperature should be recorded, as the refractive index is temperature-dependent.

4. Determination of Flash Point (Pensky-Martens Closed-Cup Method)

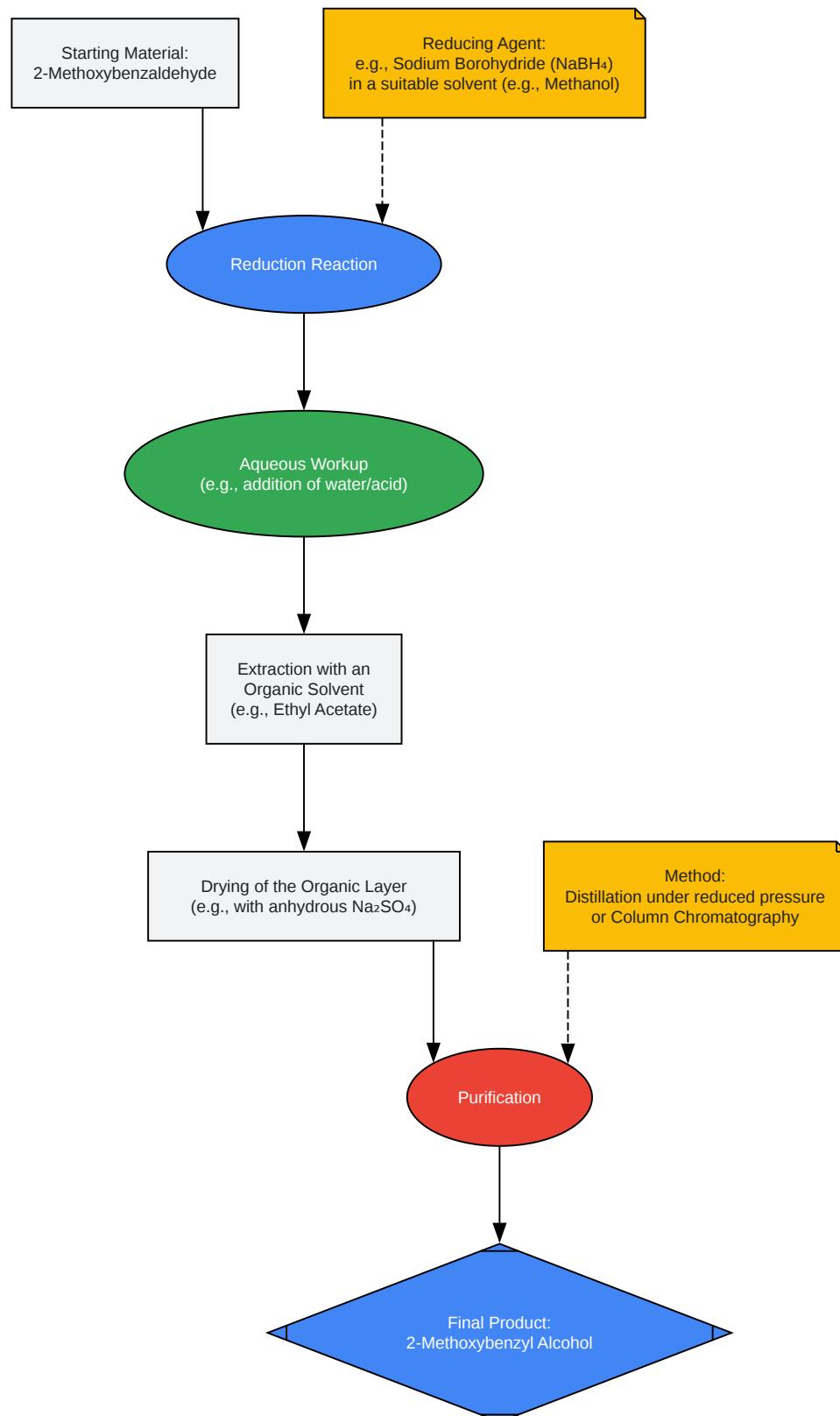
The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in the air.

- Apparatus: Pensky-Martens closed-cup flash point tester.

- Procedure:
 - The sample cup is filled with **2-Methoxybenzyl alcohol** to the marked level.
 - The lid is placed on the cup, and the assembly is placed in the heating unit.
 - A thermometer is inserted into the appropriate opening in the lid.
 - The stirrer is started, and the sample is heated at a slow, constant rate.
 - At regular temperature intervals, an ignition source (a small flame) is applied to the vapor space of the cup through an opening in the lid.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a brief flash.

Logical Workflow: Synthesis of **2-Methoxybenzyl Alcohol**

2-Methoxybenzyl alcohol is a valuable building block in organic synthesis. A common method for its preparation is the reduction of 2-methoxybenzaldehyde. The following diagram illustrates this synthetic workflow.

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Caption: Synthetic workflow for **2-Methoxybenzyl alcohol**.

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